

Benz(a)anthracene-8,9-dione CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benz(a)anthracene-8,9-dione**

Cat. No.: **B15434992**

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An In-Depth Technical Guide to Benz(a)anthracene-8,9-dione

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of polycyclic aromatic hydrocarbon (PAH) metabolites is crucial for assessing toxicity and carcinogenic potential. This guide focuses on **Benz(a)anthracene-8,9-dione**, a derivative of the procarcinogen Benz(a)anthracene. While specific data for this particular isomer is limited in publicly available literature, this document synthesizes information on closely related compounds and metabolic pathways to provide a robust framework for its study.

Physicochemical Data

Quantitative data for Benz(a)anthracene and its more extensively studied dione isomer, Benz(a)anthracene-7,12-dione, are presented below. It is important to note that a specific CAS number and experimentally determined molecular weight for **Benz(a)anthracene-8,9-dione** could not be definitively identified in the available literature, suggesting it may be a less common or less stable metabolite. The theoretical molecular weight of **Benz(a)anthracene-8,9-dione** would be approximately 258.29 g/mol, based on the addition of two oxygen atoms to the Benz(a)anthracene structure and the removal of two hydrogen atoms.

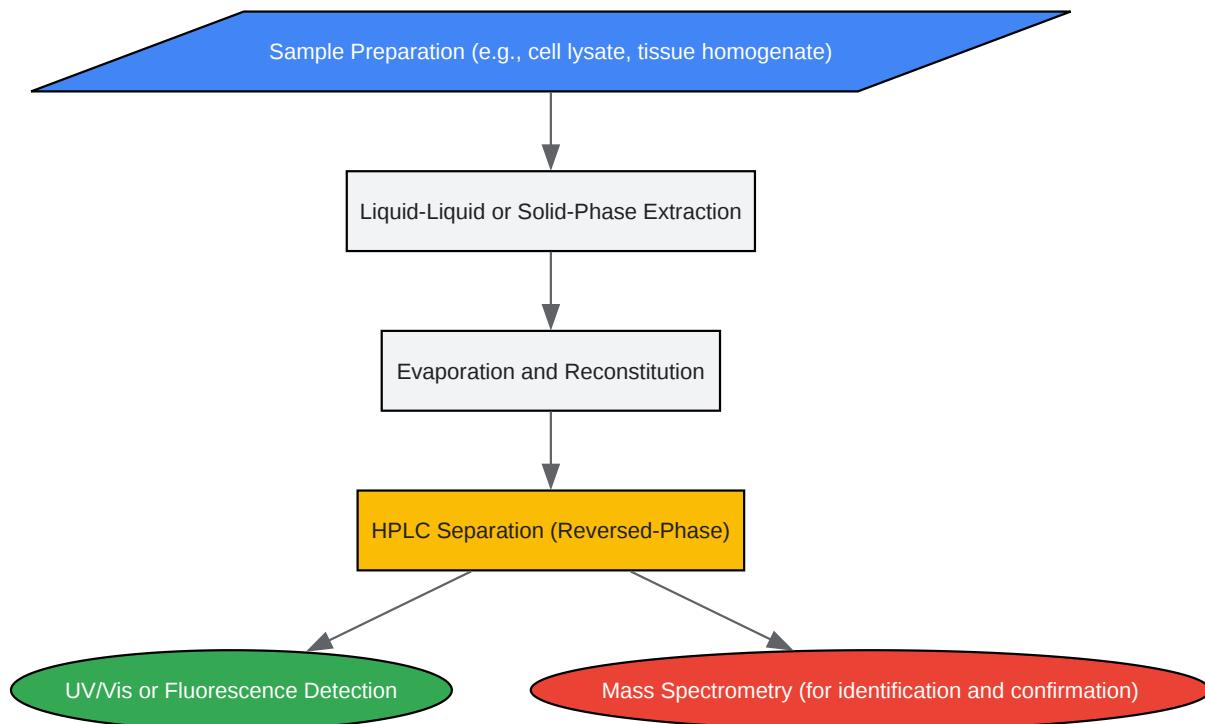
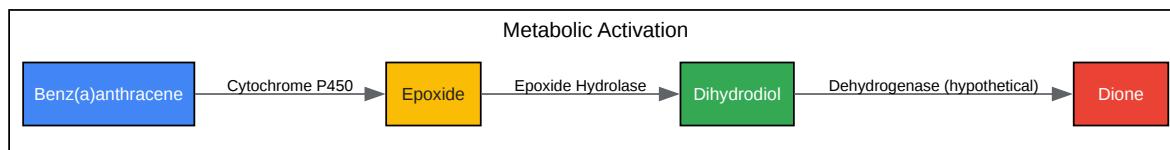
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Benz(a)anthracene	56-55-3 [1] [2]	C ₁₈ H ₁₂ [1] [2]	228.29 [3]
Benz(a)anthracene-7,12-dione	2498-66-0 [4]	C ₁₈ H ₁₀ O ₂ [4]	258.27

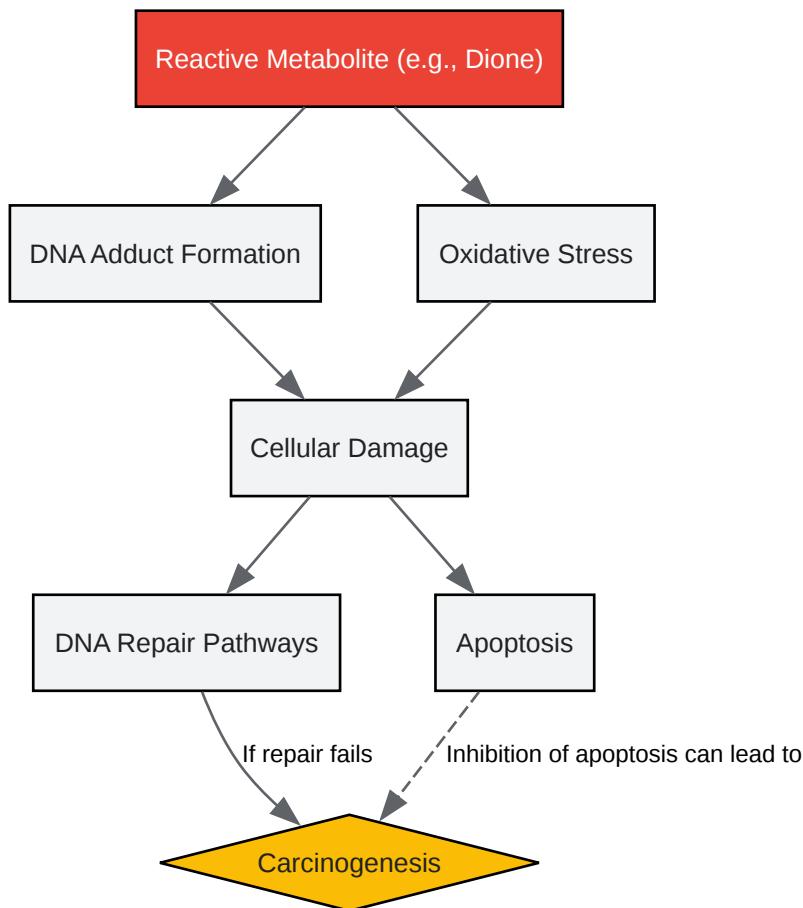
Metabolic Pathways of Benz(a)anthracene

Benz(a)anthracene undergoes metabolic activation primarily by cytochrome P450 enzymes, leading to the formation of various epoxides, dihydrodiols, and phenols. The formation of a dione, such as the 8,9-dione, is a likely subsequent step in the metabolic cascade.

The metabolic activation of Benz(a)anthracene is a critical area of study due to its role in carcinogenesis. The "bay region" theory of PAH carcinogenicity posits that diol epoxides in the bay region of the molecule are the ultimate carcinogenic metabolites.

Below is a generalized diagram illustrating the metabolic pathway leading to the formation of diols, which are precursors to diones.





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References

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- 2. Benz(a)anthracene - Wikipedia [en.wikipedia.org]
- 3. osha.gov [osha.gov]
- 4. Basic Chemical Data [dtp.cancer.gov]
- To cite this document: BenchChem. [Benz(a)anthracene-8,9-dione CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at:

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